

# Personal protective equipment for handling N-docosanoyl taurine

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## Compound of Interest

Compound Name: *N-docosanoyl taurine*

Cat. No.: *B15618353*

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## Essential Safety and Handling Guide for N-docosanoyl Taurine

Audience: Researchers, scientists, and drug development professionals.

This guide provides immediate and essential safety and logistical information for handling **N-docosanoyl taurine** in a laboratory setting. The following procedures are based on available safety data for the parent compound, taurine, and general best practices for handling lipid-based research chemicals. It is imperative to consult the specific Safety Data Sheet (SDS) provided by the supplier for **N-docosanoyl taurine** before commencing any work.

### I. Compound Data Summary

The following table summarizes key quantitative data for **N-docosanoyl taurine** and its parent compound, taurine.

Property	N-docosanoyl Taurine	Taurine
Molecular Formula	C <sub>24</sub> H <sub>49</sub> NO <sub>4</sub> S[1]	C <sub>2</sub> H <sub>7</sub> NO <sub>3</sub> S[2]
Molecular Weight	447.7 g/mol [1][3]	125.15 g/mol [2]
Appearance	Crystalline solid[3]	White crystalline powder[4]
Solubility	DMF: 5 mg/ml DMSO: 10 mg/ml PBS (pH 7.2): 0.25 mg/ml[1][3]	Water: 79 g/L at 20°C[2]
Storage Temperature	-20°C[5]	Room Temperature
Purity	≥98%[3][6]	>95%

## II. Hazard Identification and Personal Protective Equipment (PPE)

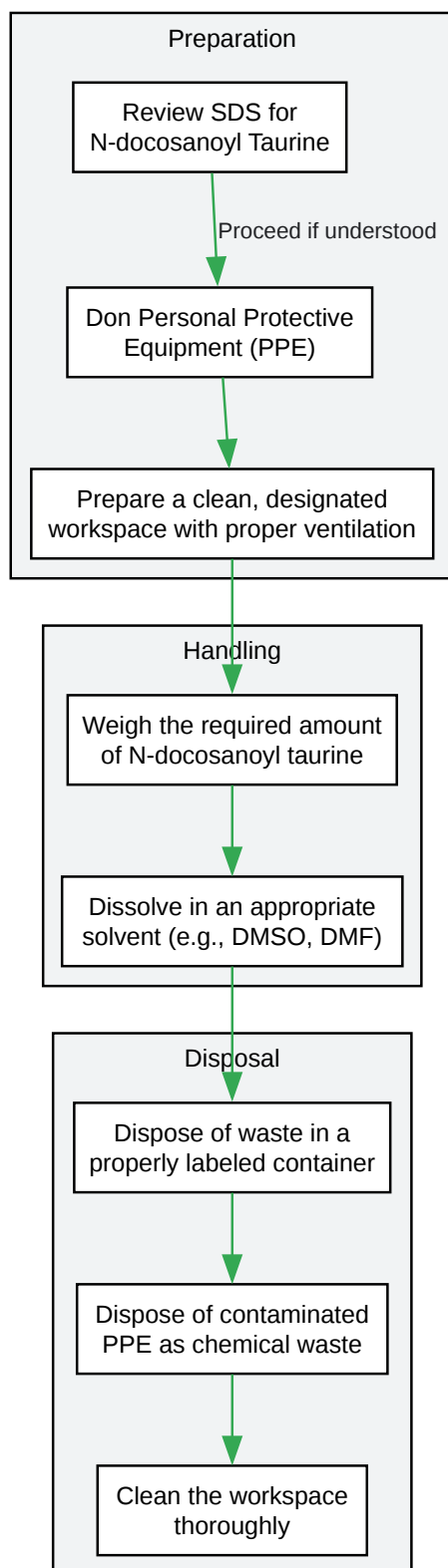
Disclaimer: The following hazard information is primarily based on the parent compound, taurine. **N-docosanoyl taurine** should be handled as a potentially hazardous substance.[7][8][9]

The Safety Data Sheet for taurine indicates that it may cause skin and serious eye irritation, as well as respiratory irritation.[10] Therefore, appropriate personal protective equipment should be worn at all times.

PPE Category	Recommended Equipment	Justification
Eye/Face Protection	Chemical safety goggles or glasses.	To prevent eye contact which may cause serious irritation. <a href="#">[10]</a>
Skin Protection	Nitrile gloves and a lab coat.	To prevent skin contact which may cause irritation. <a href="#">[10]</a> Gloves should be inspected before use and disposed of properly. <a href="#">[2]</a>
Respiratory Protection	Not typically required under normal use with adequate ventilation. If creating dust, a NIOSH-approved respirator is recommended.	To prevent inhalation of dust particles which may cause respiratory irritation. <a href="#">[10]</a>
Hygiene Measures	Wash hands thoroughly after handling. <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>	To prevent accidental ingestion or transfer of the chemical.

### III. Safe Handling and Operational Workflow

Adherence to a strict operational workflow is crucial to ensure safety when handling **N-docosanoyl taurine**. The following diagram outlines the recommended procedure.



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### Safe Handling Workflow for **N-docosanoyl Taurine**

## IV. First Aid Measures

The following first aid measures are based on the SDS for taurine and should be followed in case of exposure to **N-docosanoyl taurine**.

Exposure Route	First Aid Procedure
In case of eye contact	Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Get medical attention. [11]
In case of skin contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.[2] Wash off with soap and plenty of water.[12]
If inhaled	Move the person into fresh air. If not breathing, give artificial respiration.[12]
If swallowed	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical attention if you feel unwell.[2]

## V. Storage and Disposal

Storage:

- Store **N-docosanoyl taurine** at -20°C in a tightly closed container in a dry and well-ventilated place.[5]

Disposal:

- Dispose of waste material in accordance with national and local regulations.[2]
- Do not allow the product to enter drains.[2]
- Contaminated packaging should be treated as the product itself.[2]

- It is recommended to dispose of the chemical through a licensed professional waste disposal service.

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